NMR spectroscopy for structural elucidation of GLP-1 K34R (9-37)

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Compound of Interest

Compound Name: *Semaglutide intermediate P29*

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Application Note & Protocol

Elucidating the Three-Dimensional Structure of the Therapeutic Peptide Analog, GLP-1 K34R (9-37), using High-Resolution NMR Spectroscopy

Audience: Researchers, scientists, and drug development professionals in the fields of structural biology, peptide therapeutics, and analytical chemistry.

Introduction

Glucagon-like peptide-1 (GLP-1) and its analogs are a cornerstone in the management of type 2 diabetes and obesity.[1][2] These peptide hormones regulate glucose homeostasis by stimulating insulin secretion, suppressing glucagon release, and promoting satiety.[1] The therapeutic efficacy of GLP-1 analogs is intrinsically linked to their three-dimensional structure, which dictates their binding affinity to the GLP-1 receptor (GLP-1R) and their stability against enzymatic degradation.[2][3] GLP-1 K34R (9-37) is a specific analog with a substitution at position 34 and a truncation at the N-terminus.[4][5] A precise understanding of its solution-

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state conformation is paramount for rational drug design and ensuring the quality of therapeutic candidates.[6][7]

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled, high-resolution analytical technique for determining the three-dimensional structure of peptides and proteins in solution, mimicking their physiological environment.[8][9][10] Regulatory bodies like the FDA and EMA recommend NMR for the comprehensive characterization of therapeutic peptides, including their sequence, higher-order structure, and purity.[6][11] This application note provides a detailed, field-proven protocol for the structural elucidation of GLP-1 K34R (9-37) using a suite of multidimensional NMR experiments.

The Causality Behind the NMR-Based Structural Elucidation Workflow

The determination of a peptide's three-dimensional structure by NMR is a multi-stage process that systematically translates nuclear spin interactions into a high-resolution molecular model.[12] The workflow is designed to first assign every proton resonance to its specific amino acid residue and then to use through-space correlations to define the peptide's fold.

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A -> B [label="High-Purity Sample"]; B -> C [label="Spectral Data"]; C -> D [label="Assigned Resonances"]; D -> E [label="Distance Constraints"]; E -> F [label="Structural Ensemble"]; } caption: "NMR Structural Elucidation Workflow"

Experimental Protocols

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Part 1: Sample Preparation - The Foundation of High-Quality Data

Meticulous sample preparation is critical for obtaining high-quality NMR data suitable for structural analysis.[13] The goal is to produce a stable, monomeric, and pure sample at a concentration sufficient for optimal signal-to-noise.

Protocol 1: Preparation of GLP-1 K34R (9-37) for NMR Analysis

- Peptide Synthesis and Purification:
  - Synthesize GLP-1 K34R (9-37) using standard solid-phase peptide synthesis (SPPS). For enhanced sensitivity and resolution in heteronuclear experiments, uniformly label the peptide with ^{15}N and ^{13}C by using appropriately labeled amino acids during synthesis.[14]
  - Purify the synthesized peptide to >95% purity using reverse-phase high-performance liquid chromatography (RP-HPLC). Purity is essential to avoid spectral contamination.[15]
  - Verify the mass of the purified peptide using mass spectrometry.
- Solvent and Buffer Preparation:
  - Prepare an NMR buffer consisting of 10 mM sodium phosphate, 100 mM NaCl in 90% H_2O/10% D_2O, pH 6.5. The D_2O provides a lock signal for the NMR spectrometer.[15]
  - The choice of pH is a balance between mimicking physiological conditions and minimizing the exchange rate of amide protons with the solvent, which is crucial for their detection.[16]
- Sample Dissolution and Concentration:
  - Dissolve the lyophilized peptide in the NMR buffer to a final concentration of 1-5 mM.[14][15] Peptide samples generally require higher concentrations than larger proteins to achieve a good signal-to-noise ratio.[14]
  - Gently vortex to ensure complete dissolution.

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- Transfer approximately 500 µL of the sample into a high-quality NMR tube.[17]

Table 1: Sample Preparation Parameters

Parameter	Recommended Value	Rationale
Peptide Purity	>95%	Minimizes interfering signals from impurities.[15]
Concentration	1-5 mM	Optimizes signal-to-noise ratio without inducing aggregation.[14][15]
Solvent	90% H_2O / 10% D_2O	Provides a deuterium lock signal for the spectrometer.[15]
Buffer	10 mM Sodium Phosphate, 100 mM NaCl	Maintains a stable pH and ionic strength.[17]
pH	6.5	Balances physiological relevance with amide proton exchange rates.[16]
Isotopic Labeling	Uniform ^{15}N, ^{13}C	Essential for resolving spectral overlap in multidimensional experiments.[14]

Part 2: NMR Data Acquisition - A Multi-Experiment Approach

A combination of 2D NMR experiments is required to unambiguously assign all proton resonances and to generate the distance restraints necessary for structure calculation.[9][18]

Protocol 2: Acquisition of 2D NMR Spectra

- Spectrometer Setup:
  - Utilize a high-field NMR spectrometer (e.g., 600 MHz or higher) equipped with a cryogenic probe for enhanced sensitivity and resolution.[19]

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- Tune and match the probe for ^{1}H, ^{15}N, and ^{13}C frequencies.
- Set the sample temperature to 298 K (25 °C).

- ^{1}H-^{15}N HSQC (Heteronuclear Single Quantum Coherence):
  - Purpose: This experiment provides a "fingerprint" of the peptide, with one peak for each backbone and side-chain amide group (except for proline).[20][21] It is excellent for assessing sample quality and folding.[21][22]
  - Acquire a standard ^{1}H-^{15}N HSQC spectrum to visualize the dispersion of amide proton and nitrogen resonances.
- ^{2}D ^{1}H-^{1}H TOCSY (Total Correlation Spectroscopy):
  - Purpose: The TOCSY experiment identifies protons that are part of the same amino acid spin system through scalar (through-bond) couplings.[16][23] This is the primary experiment for intra-residue assignments.[24]
  - Acquire a TOCSY spectrum with a mixing time of 60-80 ms to allow magnetization transfer throughout the entire spin system of each amino acid.[16]
- ^{2}D ^{1}H-^{1}H NOESY (Nuclear Overhauser Effect Spectroscopy):
  - Purpose: The NOESY experiment detects protons that are close in space (< 5-6 Å), irrespective of whether they are in the same residue or not.[25][26] This is the key experiment for obtaining the distance restraints needed to determine the 3D structure.[26][27]
  - Acquire a NOESY spectrum with a mixing time of 150-200 ms. This mixing time is optimized for peptides of this size to observe both short- and medium-range NOEs.

Part 3: Data Processing and Analysis - From Spectra to Structure

The acquired NMR data are processed and analyzed in a sequential manner to first assign the resonances and then calculate the structure.[28][29]

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Protocol 3: Resonance Assignment and Structure Calculation

- Data Processing:
  - Process all spectra using appropriate software (e.g., TopSpin, NMRPipe). This involves Fourier transformation, phase correction, and baseline correction.
- Resonance Assignment:
  - Step 1: Spin System Identification. In the 2D TOCSY spectrum, identify the characteristic patterns of cross-peaks for each amino acid type present in GLP-1 K34R (9-37).[30]
  - Step 2: Sequential Walking. Use the 2D NOESY spectrum to link adjacent amino acid spin systems. This is achieved by identifying NOEs between the amide proton (HN) of one residue (i) and protons of the preceding residue (i-1), primarily the alpha-proton (Hα). This "sequential walk" allows for the assignment of each spin system to its specific position in the peptide sequence.[31]
  - Step 3: Corroboration with HSQC. The ^{1}H-^{15}N HSQC spectrum confirms the backbone amide assignments and helps to resolve any ambiguities.[32]

dot graph "Sequential_Assignment" { layout=dot; rankdir="LR"; node [shape=record, fontname="Arial", fontsize=10]; edge [fontname="Arial", fontsize=9];

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TOCSY -> Assignment [label="Spin System Info"]; NOESY -> Assignment [label="d(α,N), d(N,N) NOEs"]; } caption: "Logic of Sequential Resonance Assignment"

- NOE Restraint Generation:
  - Once assignments are complete, integrate the volumes of all cross-peaks in the 2D NOESY spectrum.

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- Convert these volumes into upper distance limits (restraints). NOE intensity is inversely proportional to the sixth power of the distance between the protons.[26]

- Structure Calculation and Refinement:
  - Use a structure calculation program (e.g., CYANA, XPLOR-NIH) to generate an ensemble of 3D structures that satisfy the experimental distance restraints.
  - The calculation typically involves simulated annealing protocols to explore conformational space.
  - Select the lowest energy structures from the final ensemble for further analysis and validation.

Expected Results and Interpretation

The successful application of this protocol will yield a high-resolution solution structure of GLP-1 K34R (9-37). The active structure of GLP-1 typically includes two α-helices.[1] NMR studies have shown that GLP-1 and its analogs tend to be disordered in aqueous solution but adopt helical structures in the presence of membrane-mimicking solvents or upon receptor binding.[33] The pattern of short- and medium-range NOEs will be indicative of these secondary structure elements. For example, a series of strong d(N,N)(i, i+1) NOEs is a hallmark of an α-helix.

The final output will be an ensemble of structures representing the conformational flexibility of the peptide in solution. This structural information is invaluable for understanding its interaction with the GLP-1R, guiding further analog design, and serving as a benchmark for quality control in drug development.[19]

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